

Neryl propionate safety and toxicity data

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Compound of Interest

Compound Name: *Neryl propionate*

Cat. No.: *B089702*

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An In-depth Technical Guide to the Safety and Toxicity of **Neryl Propionate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Neryl propionate (CAS No. 105-91-9) is a chemical ester with the molecular formula C13H22O2.^{[1][2][3]} It is a clear, colorless liquid characterized by a sweet, fruity, and floral odor reminiscent of jam, rose, and citrus.^{[1][4][5]} Due to these organoleptic properties, it is utilized as a flavoring agent in foods and as a fragrance component in perfumes, cosmetics, and other consumer products.^{[5][6]} Its regulatory status includes approval as a food additive by the U.S. Food and Drug Administration (FDA) and a favorable evaluation by the Joint FAO/WHO Expert Committee on Food Additives (JECFA), which concluded there is "no safety concern at current levels of intake when used as a flavouring agent".^[6] This guide provides a comprehensive overview of the available safety and toxicity data for **neryl propionate**, focusing on key toxicological endpoints, experimental methodologies, and metabolic pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **neryl propionate** is presented below.

Property	Value	Reference(s)
CAS Number	105-91-9	[1] [6]
Molecular Formula	C13H22O2	[1] [2] [3]
Molecular Weight	210.31 g/mol	[1] [3] [7]
Appearance	Clear, colorless liquid	[1] [2]
Odor	Fruity, floral, green, jammy, berry	[1] [4]
Boiling Point	233 °C @ 760 mmHg	[6]
Flash Point	110 °C (230 °F) TCC	[4]
Solubility	Very slightly soluble in water; soluble in alcohol and dipropylene glycol.	[2] [4] [6]
logP (o/w)	4.635 (estimated)	[4]
FEMA Number	2777	[1] [2] [6]

Toxicological Data Summary

The toxicological profile of **neryl propionate** indicates a low level of toxicity. The available data for key endpoints are summarized in the table below.

Endpoint	Species	Route	Dosage/Concentration	Result	Reference(s)
Acute Oral Toxicity	Rat	Oral	> 5000 mg/kg	LD50 > 5000 mg/kg	[1][4]
Acute Dermal Toxicity	Rabbit	Dermal	> 5000 mg/kg	LD50 > 5000 mg/kg	[1][4]
Skin Irritation	Human	Dermal	4% and 6% solutions	No irritation observed	[4]
Skin Sensitization	Human	Dermal	6% solution	No sensitization observed	[4]
Skin Sensitization (QRA)	-	-	-	NESIL of 5000 µg/cm ² (via read-across)	[7]

Detailed Toxicological Endpoints

Acute Toxicity

Studies on **neryl propionate** show a very low potential for acute toxicity.

- Oral: The acute oral Lethal Dose 50 (LD50) in rats was determined to be greater than 5000 mg/kg.[1][4]
- Dermal: The acute dermal LD50 in rabbits also exceeded 5000 mg/kg.[1][4]

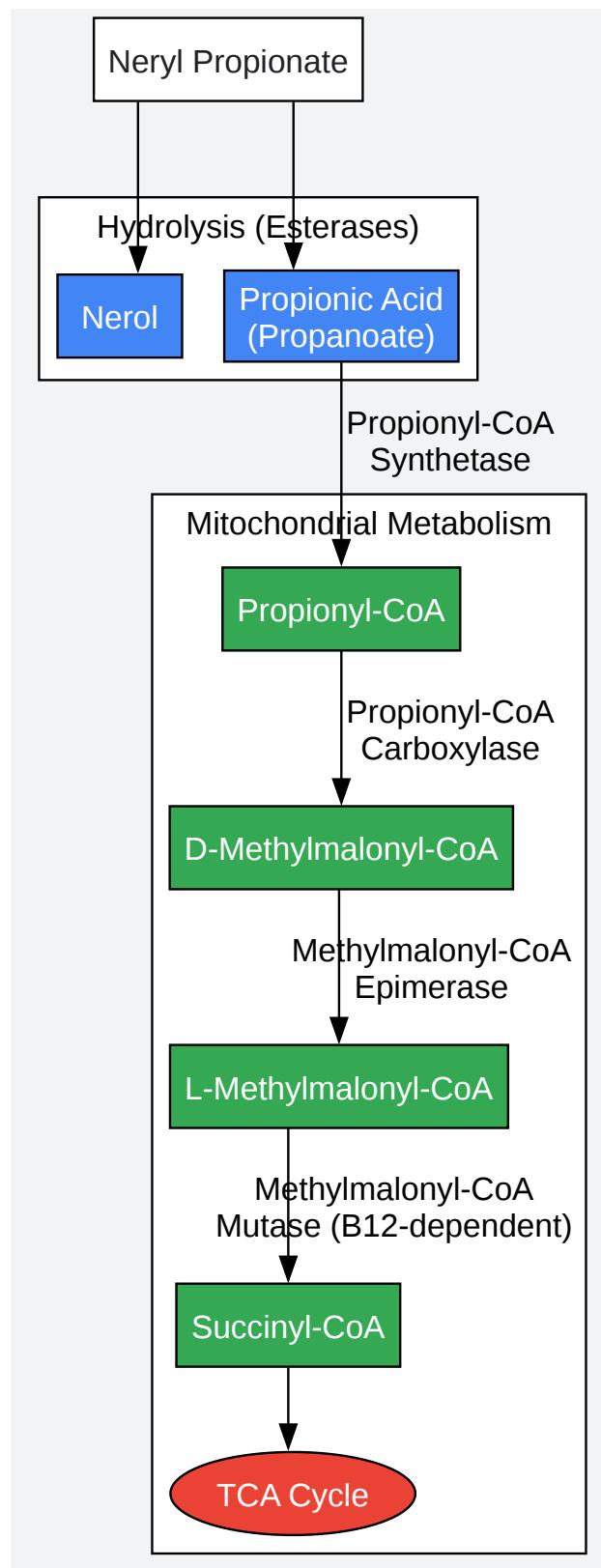
Experimental Protocol: Acute Oral Toxicity (Based on historical studies like Moreno, 1975) The protocol for these studies, typical for the time, would have generally followed the principles of the OECD 401 guideline. A single high dose (e.g., 5000 mg/kg) of undiluted **neryl propionate** was administered by gavage to a group of rats. The animals were then observed for signs of toxicity and mortality over a 14-day period. A full necropsy would be performed on all animals at the end of the observation period. The lack of mortality at this high dose level establishes the LD50 as being greater than 5000 mg/kg.

Skin Irritation and Sensitization

- Irritation: **Neryl propionate** is not considered to be a skin irritant. In a human patch test involving 25 volunteers, a 4% solution of **neryl propionate** did not cause irritation. Another study reported that a 6% solution produced no irritation.[4]
- Sensitization: While one human study showed no sensitization from a 6% solution, the Research Institute for Fragrance Materials (RIFM) has evaluated the closely related analogue, geranyl propionate, and considers it a potential skin sensitizer based on a weight of evidence approach.[4][7] Using a Quantitative Risk Assessment (QRA) methodology, a No Expected Sensitization Induction Level (NESIL) of 5000 $\mu\text{g}/\text{cm}^2$ was established for geranyl propionate, which is considered applicable for risk assessment purposes.[7]

Experimental Protocol: Human Repeat Insult Patch Test (HRIPT) The HRIPT is a standard method to assess the skin sensitization potential of a substance in humans. It consists of two distinct phases.





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